

Preparation of Epitalon for Subcutaneous Injection in Mice: Application Notes and Protocols

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

Introduction

Epitalon (also known as Epithalon or AEDG peptide) is a synthetic tetrapeptide (Ala-Glu-Asp-Gly) that has been the subject of research for its potential geroprotective and anti-aging properties. It is believed to function by stimulating telomerase activity, which plays a crucial role in cellular aging. This document provides detailed protocols for the preparation and subcutaneous administration of **Epitalon** in mice for research purposes.

Quantitative Data Summary

The following table summarizes the key quantitative parameters for the preparation and administration of **Epitalon** in mice, based on available research data.



Parameter	Value	Notes
Dosage Range	1.0 μ g/mouse (approx. 30-40 μg/kg) to 1 mg/mouse	Dosage can vary significantly based on the experimental design and research goals.[1] [2][3][4][5][6][7]
Reconstitution Vehicle	Bacteriostatic water or Sterile Water for Injection	It is recommended to reconstitute lyophilized Epitalon in sterile 18MΩ-cm H2O to a concentration not less than 100 μg/ml.[8]
Injection Vehicle	Sterile Normal Saline (0.9% NaCl)	After reconstitution, the Epitalon solution can be further diluted with sterile normal saline to achieve the desired final concentration for injection. [3]
Injection Volume	0.1 mL - 0.2 mL per injection	The maximum recommended volume for a single subcutaneous injection site in mice is 5 ml/kg.[9][10]
Needle Gauge	25-27 G	A sterile needle of appropriate gauge should be used for the injection.[9]
Storage (Lyophilized)	-18°C or colder for long-term storage	Lyophilized Epitalon is stable at room temperature for up to 3 weeks.[8][11]
Storage (Reconstituted)	4°C for 2-7 days up to 6 weeks	For longer-term storage of the reconstituted peptide, it is recommended to add a carrier protein (0.1% HSA or BSA) and store below -18°C. Avoid freeze-thaw cycles.[8][12][13] [14]



Experimental Protocols Materials Required

- Lyophilized Epitalon powder
- Bacteriostatic water or Sterile Water for Injection
- Sterile normal saline (0.9% NaCl)
- Sterile syringes (e.g., 1 mL)
- Sterile needles (25-27 G)
- Alcohol swabs (70% isopropyl alcohol)
- Appropriate personal protective equipment (PPE)
- Sharps container

Protocol 1: Reconstitution of Lyophilized Epitalon

This protocol describes the reconstitution of a 10 mg vial of lyophilized **Epitalon** to a stock solution of 10 mg/mL.

- Preparation: Work in a sterile environment, such as a laminar flow hood, to minimize contamination. Disinfect the rubber stoppers of the **Epitalon** vial and the sterile water vial with an alcohol swab.
- Reconstitution: Using a sterile syringe, draw up 1 mL of bacteriostatic water.
- Injection: Slowly inject the 1 mL of water into the vial of lyophilized Epitalon, directing the stream against the side of the vial to avoid frothing.
- Dissolution: Gently swirl the vial until the powder is completely dissolved. Do not shake vigorously, as this can denature the peptide.[13][15]
- Storage: Store the reconstituted Epitalon solution at 4°C.



Protocol 2: Preparation of Dosing Solution

This protocol describes the preparation of a dosing solution with a concentration of 10 μ g/0.1 mL from the 10 mg/mL stock solution.

- Dilution Calculation:
 - Stock concentration = 10 mg/mL = 10,000 μg/mL
 - Desired dose = 10 μg in 0.1 mL
 - Desired concentration = 100 μg/mL
 - \circ To prepare 1 mL of the dosing solution, you will need 10 μ L of the stock solution (10,000 μ g/mL) and 990 μ L of sterile normal saline.
- Dilution: In a sterile microcentrifuge tube, add 990 μL of sterile normal saline.
- Addition of Stock: Add 10 μL of the reconstituted **Epitalon** stock solution to the saline.
- Mixing: Gently mix the solution by pipetting up and down.

Protocol 3: Subcutaneous Injection in Mice

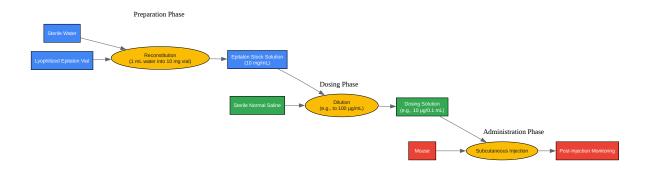
This protocol outlines the procedure for administering **Epitalon** via subcutaneous injection.

- Animal Restraint: Properly restrain the mouse by scruffing the loose skin on its back and neck to immobilize it.[16][17]
- Injection Site Preparation: The injection is typically administered in the loose skin over the shoulders or flank.[16] Clean the injection site with an alcohol swab.[17]
- Syringe Preparation: Draw up the desired volume of the **Epitalon** dosing solution (e.g., 0.1 mL) into a sterile syringe with a 25-27 G needle. Ensure there are no air bubbles in the syringe.
- Injection: Create a "tent" of skin at the injection site with your non-dominant hand.[9][16] Insert the needle, bevel up, at the base of the tented skin, parallel to the body.[9]



- Aspiration: Gently pull back on the plunger to ensure the needle has not entered a blood vessel. If blood appears in the syringe, withdraw the needle and try a new injection site with a fresh needle and syringe.[9][10][17]
- Administration: If no blood is aspirated, slowly and steadily inject the solution.[10][17]
- Withdrawal and Post-Injection Care: Withdraw the needle and apply gentle pressure to the injection site with a sterile gauze pad if necessary.[10] Monitor the mouse for any adverse reactions.
- Disposal: Dispose of the needle and syringe in a designated sharps container.

Visualizations Experimental Workflow Diagram



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Caption: Workflow for **Epitalon** preparation and subcutaneous injection in mice.



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- To cite this document: BenchChem. [Preparation of Epitalon for Subcutaneous Injection in Mice: Application Notes and Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b013367#how-to-prepare-epitalon-for-subcutaneous-injection-in-mice]



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